

Technical Support Center: Stability & Storage of dl-Alanyl-dl-norleucine

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Compound of Interest

Compound Name: *dl-Alanyl-dl-norleucine*

CAS No.: 19079-66-4

Cat. No.: B101887

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Executive Summary

Compound: **dl-Alanyl-dl-norleucine** (Ala-Nle) Chemical Nature: Synthetic dipeptide containing aliphatic side chains.[1] Primary Risk Factors: Hygroscopicity (moisture absorption) and physical aggregation. Stability Profile: Chemically robust against oxidation (due to lack of reactive side chains like -SH or -OH) but physically sensitive to moisture-induced hydrolysis and clumping.

Part 1: The Storage Matrix

The following parameters are non-negotiable for maintaining the structural integrity of **dl-Alanyl-dl-norleucine** over time.

State	Temperature	Container Type	Max Shelf Life	Critical Condition
Lyophilized Powder	-20°C (Standard)-80°C (Long-term)	Amber Glass or Polypropylene (Tightly Sealed)	2 Years (-20°C) 5 Years (-80°C)	Desiccated. Must be kept dry.
Solubilized (Stock)	-80°C	Aliquoted Polypropylene Tubes	6 Months	Avoid Freeze-Thaw. Single-use aliquots only.
Solubilized (Working)	4°C	Eppendorf/Micro centrifuge Tube	< 24 Hours	Protect from light; seal with Parafilm.



⚠ CRITICAL WARNING: Never store peptide solutions at -20°C for long periods. The phase transition of water at this temperature (eutectic point issues) can cause "micro-thawing" and pH shifts that degrade the peptide bond faster than at -80°C.

Part 2: Technical Deep Dive (The "Why")

1. The Hydrolysis Threat

While **dl-Alanyl-dl-norleucine** lacks the oxidative sensitivity of Methionine- or Cysteine-containing peptides, it is vulnerable to hydrolysis. Moisture from the air attacks the amide bond connecting the Alanine and Norleucine residues.

- Mechanism: Water molecules act as nucleophiles, attacking the carbonyl carbon of the peptide bond.
- Result: Cleavage into free Alanine and Norleucine amino acids, altering the concentration and chromatographic retention time of your standard.

2. The "dl-dl" Stereochemistry Factor

The designation "**dl-Alanyl-dl-norleucine**" indicates a racemic mixture at both chiral centers.

- Solubility Implication: Racemic mixtures often have different crystal lattice energies compared to pure L-isomers. This can result in slower dissolution rates.
- Storage Implication: If the powder clumps due to moisture, the racemic lattice may "lock" water molecules inside the aggregate, accelerating degradation from the inside out.

Part 3: Standard Operating Procedures (SOPs)

Protocol A: The "Equilibration" Rule (Preventing Condensation)

Failure to follow this step is the #1 cause of peptide degradation.

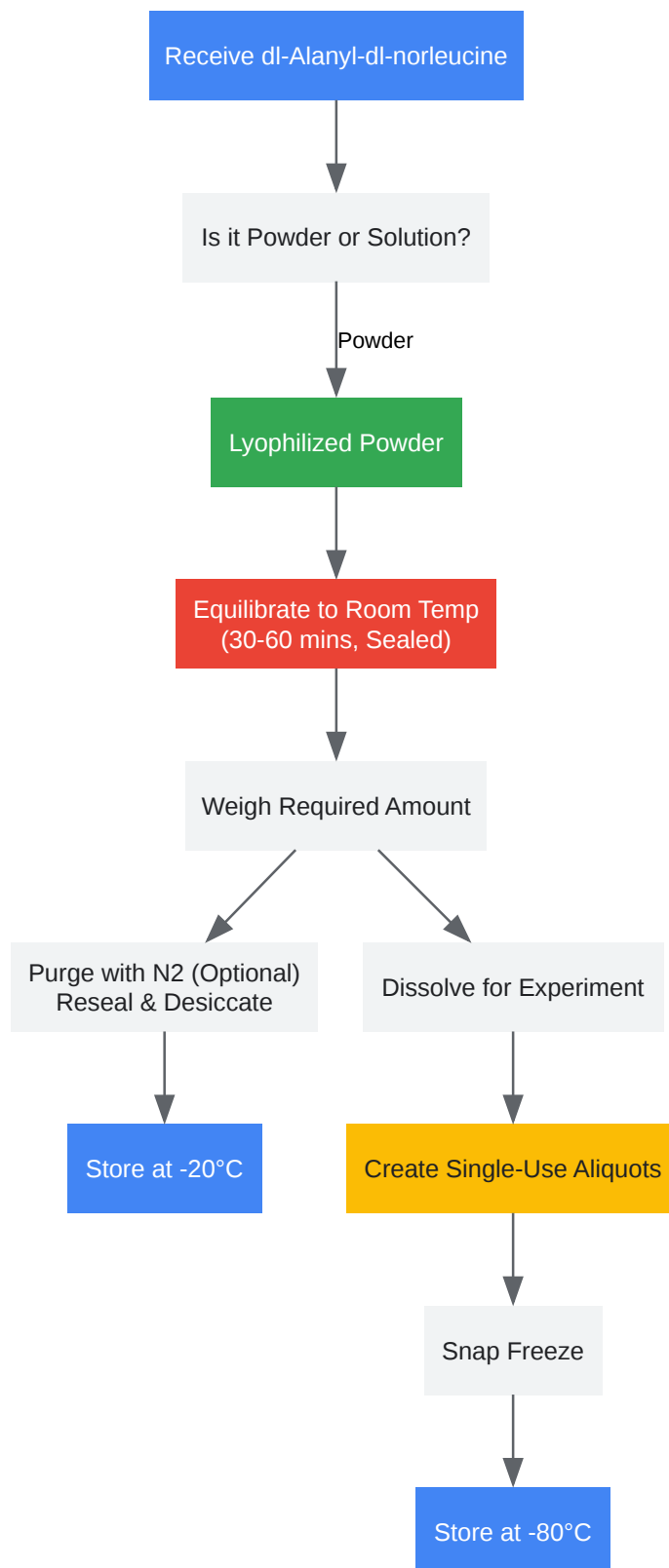
- Remove the vial from the -20°C/-80°C freezer.
- Place the sealed vial on the benchtop in a desiccator (if available) or ambient air.
- Wait 30–60 minutes until the vial feels room temperature to the touch.
- Open the vial only after equilibration.
 - Reasoning: Opening a cold vial in warm air causes immediate condensation of atmospheric moisture onto the hygroscopic powder.

Protocol B: Solubilization & Aliquoting

- Solvent Choice: Water or dilute acetic acid (0.1%) are standard. If solubility is poor due to the hydrophobic Norleucine side chain, use a small volume of organic solvent (Acetonitrile or Methanol) first, then dilute with water.
- Dissolve: Vortex gently. Avoid sonication if possible to prevent heating.
- Aliquot: Immediately split the stock solution into single-use volumes (e.g., 50 µL or 100 µL).
- Flash Freeze: Snap-freeze aliquots in liquid nitrogen or dry ice/ethanol bath before placing in -80°C storage.

Part 4: Handling Logic Visualization

The following diagram outlines the decision logic for handling the peptide to ensure integrity.



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Caption: Workflow for preventing moisture ingress during the transition from storage to experimental use.

Part 5: Troubleshooting & FAQs

Q1: The powder has turned into a sticky gel/gum. Is it still usable?

- **Diagnosis:** The peptide has absorbed significant moisture (deliquescence).
- **Verdict:** Likely degraded or concentration is now inaccurate.
- **Action:** If used for qualitative work (e.g., identifying a peak), verify with MS. If used for quantitative standards, discard and replace. You cannot accurately weigh a wet peptide.

Q2: I left the powder on the bench at room temperature for 3 days. Is it ruined?

- **Analysis:** **dl-Alanyl-dl-norleucine** is relatively stable due to its aliphatic nature. It does not oxidize easily like Methionine.
- **Action:** It is likely chemically intact but may have absorbed water weight.
- **Fix:** Lyophilize (freeze-dry) again to remove moisture before weighing, or correct for water content if you have a Karl Fischer titrator.

Q3: Why is it difficult to dissolve in pure water?

- **Reason:** Norleucine (Nle) has a butyl side chain, making it hydrophobic. The "dl" racemic structure can also pack tightly.
- **Solution:** Add a drop of 10% Acetic Acid or a small amount of Acetonitrile (up to 10-20% of final volume) to aid wetting, then dilute with water to volume.

Q4: Can I store the stock solution at -20°C instead of -80°C?

- **Answer:** For short term (< 1 month), yes. For long term, no.

- Reason: At -20°C, peptide solutions can undergo slow hydrolysis and pH shifts due to the concentration of salts in the unfrozen liquid pockets (eutectic effect). -80°C ensures total vitrification.

References

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Sources

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